Precision Bioconjugation: A Technical Deep Dive into Bis-PEG11-NHS Ester

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Compound of Interest	
Compound Name:	*Bis-PEG11-NHS ester*
CAS No.:	*123502-57-8*
Cat. No.:	*B606169*

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Executive Summary

In the landscape of bioconjugation, **Bis-PEG11-NHS ester** represents a high-precision tool for researchers requiring robust, hydrophilic crosslinking.[1] Unlike hydrophobic alkyl spacers (e.g., DSS, BS3) that can precipitate proteins or induce aggregation, the polyethylene glycol (PEG) spacer in **Bis-PEG11-NHS ester** imparts essential water solubility and flexibility.[1][2]

This guide serves as a technical whitepaper for scientists and drug developers. It moves beyond basic product inserts to explore the mechanistic causality of the reagent, providing a self-validating protocol designed to maximize conjugation efficiency while minimizing hydrolysis-driven failure.

Chemical Foundation & Mechanism[1]

The Molecule

Bis-PEG11-NHS ester (Bis-dPEG®11-NHS ester) is a homobifunctional crosslinker.[1][3]

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- "Bis": Contains two identical reactive groups, allowing it to bridge two distinct amine-containing molecules (e.g., Protein A and Protein B).[1]
- "PEG11": A discrete spacer of 11 ethylene glycol units (

).[1] This spacer provides a length of approximately 40–45 Å, offering significant flexibility to bridge distant functional groups without steric strain.
- "NHS Ester": N-hydroxysuccinimide esters are the reactive moieties that target primary amines (

).[1][3][4][5][6]

Reaction Mechanism: Aminolysis vs. Hydrolysis

The core challenge in using NHS esters is the competition between aminolysis (the desired reaction with a protein's lysine or N-terminus) and hydrolysis (reaction with water).[3][7]

- Aminolysis: The carbonyl carbon of the NHS ester undergoes nucleophilic attack by the primary amine on the protein. This forms a stable amide bond and releases NHS as a byproduct.[2][4][5][8]
- Hydrolysis: Water molecules can also attack the ester, cleaving the reactive group and rendering the crosslinker inert (forming a carboxylic acid).[3]

Key Insight: The rate of hydrolysis increases logarithmically with pH. At pH 8.6, the half-life of an NHS ester can drop to 10 minutes, whereas at pH 7.0, it may persist for 4–5 hours.[4][5] Successful conjugation requires balancing reaction speed (higher pH) with reagent stability (lower pH).

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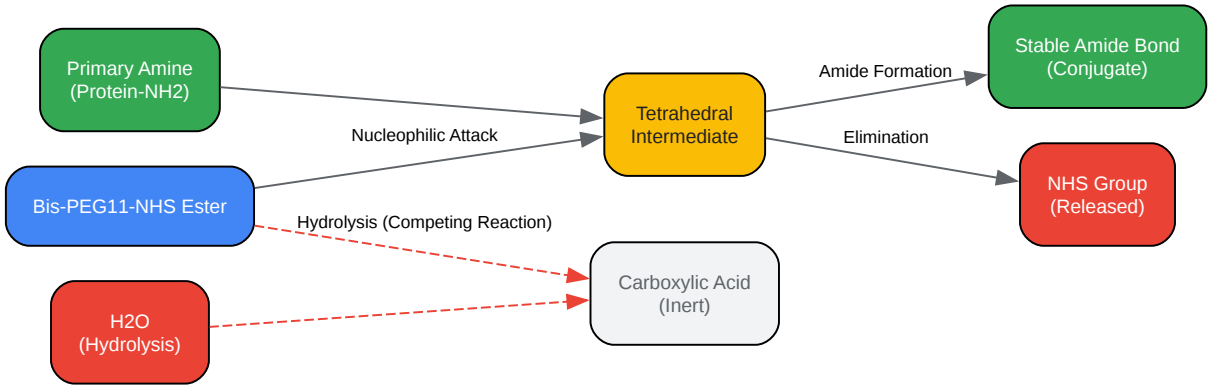

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Figure 1: The competitive kinetic landscape of NHS ester chemistry.[1] The primary amine pathway (green) must outcompete the hydrolysis pathway (red).

Strategic Utility: Why PEG11?

Why choose a PEG11 spacer over a standard carbon chain (like DSS)?

- Solubility: The oxygen atoms in the PEG chain form hydrogen bonds with water. This is critical when crosslinking hydrophobic proteins; the linker acts as a "solubility shield," preventing the conjugate from precipitating.
- Reduced Immunogenicity: PEGylation is a well-established strategy to mask epitopes and reduce the immune response against the linker itself.
- Flexibility: The ~45 Å length allows the linker to "search" for a partner amine within a wider radius, increasing the probability of successful crosslinking compared to rigid short linkers.

Operational Protocol: A Self-Validating Workflow

This protocol is designed for the crosslinking of two proteins (e.g., Antibody-Enzyme or Protein A-Protein B).

Materials Preparation

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- Buffer A (Conjugation Buffer): 100 mM Phosphate Buffered Saline (PBS) or HEPES, pH 7.2 – 7.5.
  - Critical: Must be amine-free.[1][3] No Tris, Glycine, or Sodium Azide.
- Solvent: Anhydrous DMSO (Dimethyl sulfoxide) or DMF.[1]
  - Critical: Use a fresh bottle or one stored over molecular sieves.[9] Wet solvent kills the reagent immediately.
- **Bis-PEG11-NHS Ester**: Store at -20°C under desiccant. Equilibrate to room temperature before opening to prevent condensation.

Step-by-Step Methodology

Step 1: Protein Preparation Ensure both proteins are in Buffer A. If they are in Tris (common commercial storage), dialyze or use a desalting column (e.g., Zeba Spin) to exchange into PBS.

- Target Concentration: 1–5 mg/mL (Higher concentration = higher efficiency).[1]

Step 2: Reagent Solubilization Immediately before use, dissolve **Bis-PEG11-NHS ester** in anhydrous DMSO to a concentration of 10–50 mM.[1]

- Note: Do not prepare this in advance.[1] Hydrolysis begins the moment the reagent touches moisture.

Step 3: Activation (Mixing) Add the crosslinker to Protein A (or the mixture of A and B) to achieve a 20-fold molar excess over the protein.

- Volume Rule: Keep the organic solvent (DMSO) volume below 10% of the total reaction volume to avoid protein denaturation.

Step 4: Incubation Incubate for 30–60 minutes at Room Temperature or 2 hours at 4°C.

- Why? At pH 7.2, the reaction is slower but more controlled, preserving protein structure.

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Step 5: Quenching Add 1M Tris (pH 8.0) to a final concentration of 50 mM. Incubate for 15 minutes.

- Mechanism:[1][7][8] The primary amines in Tris rapidly react with any remaining NHS esters, shutting down the reaction preventing non-specific crosslinking during storage.

Step 6: Purification Remove excess reagent and byproducts using a desalting column (MWCO 7kDa) or dialysis.

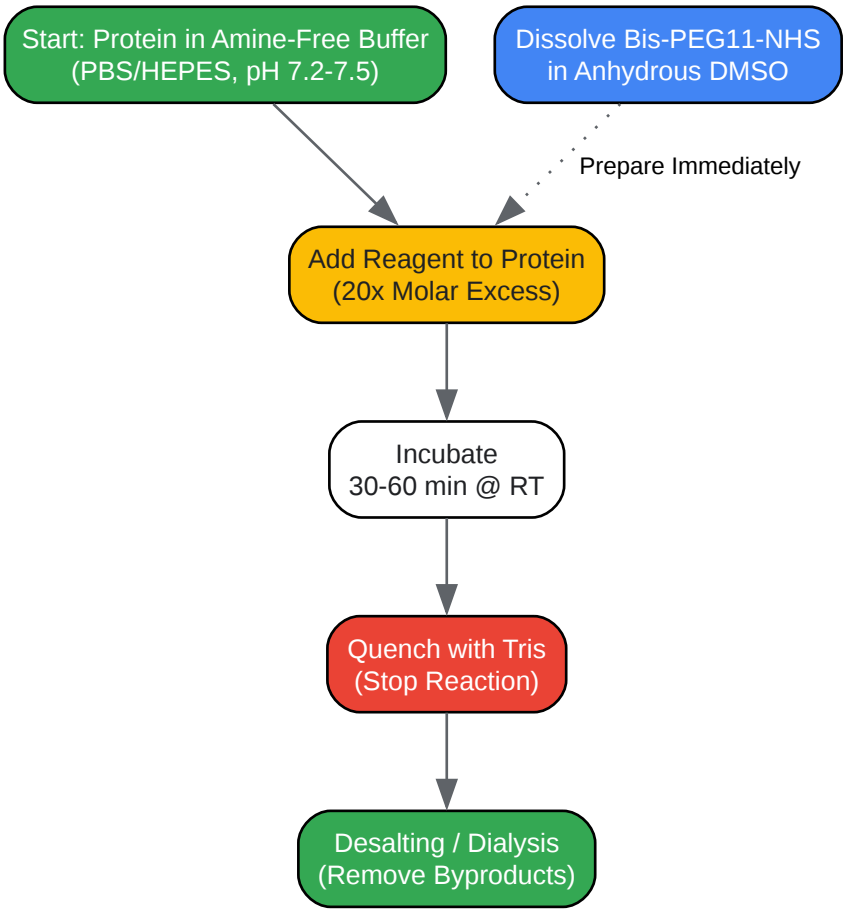

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Figure 2: The operational workflow for **Bis-PEG11-NHS ester** conjugation. Note the critical parallel step of solubilizing the reagent immediately before mixing.[2][10]

Critical Optimization Parameters

pH vs. Half-Life Trade-off

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The most common failure mode is "dead" reagent due to hydrolysis.[1] Use this table to select your buffer pH based on your speed requirements.

pH Condition	NHS Ester Half-Life (Hydrolysis)	Reaction Speed (Aminolysis)	Recommended Use Case
pH 7.0	4–5 Hours	Slow	Sensitive proteins; Long incubations (4°C)
pH 8.0	~1 Hour	Moderate	Standard crosslinking
pH 8.6	~10 Minutes	Fast	Rapid labeling; unstable proteins

Molar Excess Calculations

The standard starting point is 20x molar excess.

- Increase to 50x if: Protein concentration is dilute (<1 mg/mL) or the solution pH is < 7.0.
- Decrease to 5-10x if: You observe excessive aggregation or precipitation (over-crosslinking). [1]

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